

# commercial suppliers of 4-Amino-3-ethylbenzonitrile

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## Compound of Interest

Compound Name: 4-Amino-3-ethylbenzonitrile

Cat. No.: B064667

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An In-Depth Technical Guide to the Commercial Sourcing and Application of **4-Amino-3-ethylbenzonitrile**

For researchers, scientists, and drug development professionals, the procurement of high-quality chemical intermediates is a critical, yet often overlooked, step in the discovery pipeline. The integrity of a multi-step synthesis or a biological screen is predicated on the purity and reliability of its starting materials. This guide provides a senior application scientist's perspective on **4-Amino-3-ethylbenzonitrile**, a key building block in modern chemistry. We will move beyond a simple supplier list to discuss the technical rationale for supplier selection, quality control, safe handling, and a practical application workflow.

## Chemical Identity and Significance

**4-Amino-3-ethylbenzonitrile** (CAS No: 170230-87-2) is an aromatic nitrile featuring both an amine and an ethyl substituent on the benzene ring.<sup>[1]</sup> This specific arrangement of functional groups makes it a versatile intermediate in organic synthesis.

- Molecular Formula: C<sub>9</sub>H<sub>10</sub>N<sub>2</sub><sup>[1][2]</sup>
- Molecular Weight: 146.19 g/mol <sup>[1][2]</sup>
- Core Applications: Its primary utility lies in serving as a foundational scaffold for more complex molecules. It is a key intermediate in the synthesis of various pharmaceutical compounds, particularly those targeting central nervous system disorders, and is also used

in the development of dyes and agrochemicals.<sup>[2]</sup> The nitrile group can act as a precursor to other functional groups or as a key binding element in drug-target interactions, while the amino group provides a reactive handle for a wide range of chemical transformations.<sup>[3]</sup>

## Commercial Supplier Landscape

The selection of a commercial supplier should be driven by a combination of purity, availability, documentation, and cost. Below is a comparative analysis of several known suppliers of **4-Amino-3-ethylbenzonitrile**.

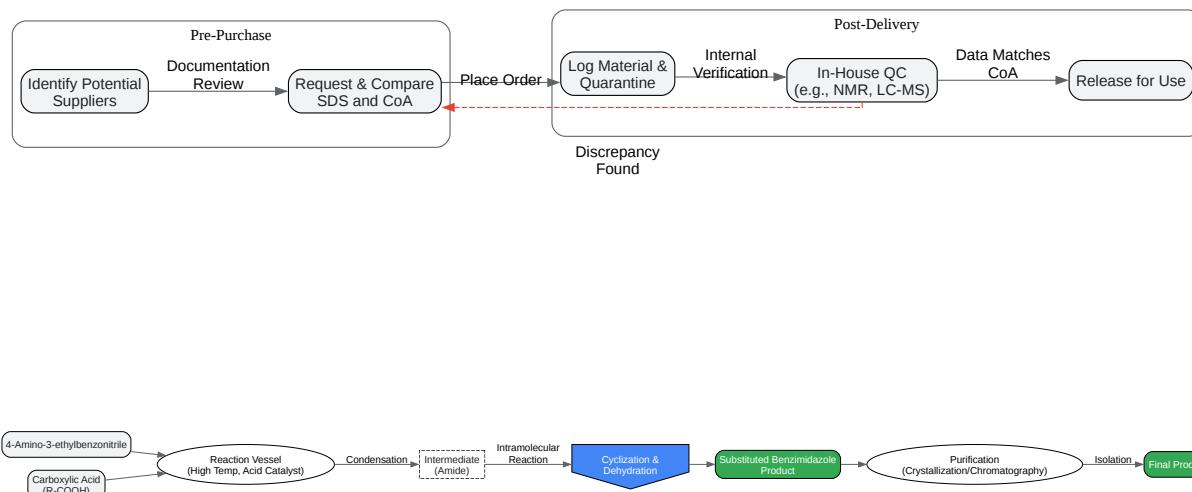
Supplier	Product Number(s)	Purity	Available Quantities	CAS Number
Thermo Scientific Chemicals	L1073203, L1073206	96%	1 g, 5 g	170230-87-2
ChemUniverse	P71376	98%	100 mg, 250 mg, 1 g	170230-87-2
BLD Pharm	BD109866	Not specified	Custom	170230-87-2

Table 1: Comparative summary of commercial suppliers for **4-Amino-3-ethylbenzonitrile**.<sup>[4][5][6][7][8]</sup>

Expert Insight: The stated purity is a primary sorting criterion. For initial small-scale synthesis and proof-of-concept work, a 96% purity from a reputable supplier like Thermo Scientific may be sufficient.<sup>[4][5][6]</sup> However, for late-stage development, cGMP (Current Good Manufacturing Practice) synthesis, or sensitive catalytic reactions, sourcing a higher purity grade (e.g., 98% from ChemUniverse) or requesting a custom synthesis with specific impurity profiling from a supplier like BLD Pharm would be the logical next step.<sup>[7][8]</sup>

## The Scientist's Procurement Protocol: A Self-Validating System

Trust in a chemical intermediate is not assumed; it is verified. The following workflow ensures that the material received is suitable for its intended use, creating a self-validating system for your research.

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Caption: A generalized workflow for the synthesis of a benzimidazole derivative.

#### Experimental Protocol (General Steps):

- Reagent Preparation: In a round-bottom flask equipped with a reflux condenser, dissolve 1.0 equivalent of **4-Amino-3-ethylbenzonitrile** in a high-boiling polar solvent (e.g., polyphosphoric acid or Eaton's reagent).
- Reaction Initiation: Add 1.1 equivalents of the desired carboxylic acid (R-COOH) to the solution.
- Thermal Cyclization: Heat the reaction mixture to a high temperature (typically  $>150$  °C) for several hours. The causality here is that the high temperature is required to drive the condensation and subsequent intramolecular cyclization/dehydration to form the stable aromatic benzimidazole ring.
- Workup: After cooling, the reaction is quenched by carefully pouring the mixture into a beaker of ice water. The resulting precipitate is collected by vacuum filtration.

- Purification: The crude solid is purified by recrystallization from a suitable solvent (e.g., ethanol/water) or by column chromatography to yield the final product. The choice of purification method depends on the polarity and crystallinity of the target compound.

This guide provides a framework for the intelligent sourcing and application of **4-Amino-3-ethylbenzonitrile**. By integrating rigorous supplier evaluation, in-house verification, and strict safety protocols, researchers can ensure the integrity of their scientific endeavors from the very first step.

## References

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- Aminobenzonitrile - C7H6N2 Latest Price, Manufacturers & Suppliers. IndiaMART. [\[Link\]](#)
- Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore.

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